Crystallization methods for 2-Methanesulfinyl-1-phenylethan-1-amine

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Compound of Interest	
Compound Name:	*2-Methanesulfinyl-1-phenylethan-1-amine*
CAS No.:	*1343837-40-0*
Cat. No.:	*B2565900*

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Application Note: Crystallization & Resolution Methodologies for **2-Methanesulfinyl-1-phenylethan-1-amine**

Executive Summary & Compound Architecture

2-Methanesulfinyl-1-phenylethan-1-amine (henceforth β-MSO-PEA) represents a distinct class of β-amino sulfoxides. Structurally, it combines a phenethylamine scaffold with a sulfoxide moiety at the β-position.

- Chemical Structure: Ph-CH(NH_2)-CH_2-S(=O)-Me
- Stereochemical Complexity: The molecule possesses two chiral centers:[1]
  - Carbon (C1): The benzylic amine position.
  - Sulfur: The sulfoxide sulfur is intrinsically chiral.

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- Implication: The synthetic crude is typically a mixture of four stereoisomers (two pairs of enantiomers, constituting two diastereomeric pairs: syn and anti).

Core Challenge: Unlike simple amines, β-MSO-PEA exhibits high polarity due to the sulfoxide oxygen and potential hygroscopicity. Furthermore, sulfoxides are thermally liable to Pummerer-type rearrangements under acidic/thermal stress. This guide prioritizes non-destructive crystallization and classical resolution to isolate specific stereoisomers.

Pre-Crystallization Profiling & Solubility

Before attempting bulk crystallization, the solubility profile must be mapped to identify the Metastable Zone Width (MSZW).

Solubility Screening Data (Thermodynamic Estimates)

Based on structural analogues (Modafinil intermediates, β-amino sulfoxides).

Solvent System	Solubility (25°C)	Solubility (60°C)	Interaction Type	Suitability
Methanol (MeOH)	High (>150 mg/mL)	Very High	H-Bonding (Donor/Acceptor)	Solvent
Isopropanol (IPA)	Moderate (40-60 mg/mL)	High	H-Bonding	Primary Solvent
Ethyl Acetate (EtOAc)	Low (<10 mg/mL)	Moderate	Dipole-Dipole	Anti-Solvent
Methyl tert-butyl ether (MTBE)	Negligible	Low	Weak Dispersion	Strong Anti-Solvent
Water	High (pH dependent)	High	Ionization	Avoid (Hygroscopicity)

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> *Technical Insight: Sulfoxides are strong Hydrogen Bond acceptors. Avoid chlorinated solvents (DCM/$CHCl_3$) for final crystallization as they often form stable solvates with sulfoxides that are difficult to dry.*

Protocol A: Diastereomeric Purification (The "Crash" Method)

Objective: To separate the diastereomeric pairs (e.g., removing the syn-diastereomer from the anti-diastereomer) prior to optical resolution. Diastereomers have distinct physical properties (MP, Solubility) and can often be separated by standard recrystallization.[1]

Method: Anti-Solvent Cooling Crystallization.

Step-by-Step Protocol:

- Dissolution:
  - Charge 10.0 g of crude β-MSO-PEA into a jacketed reactor.
  - Add Isopropanol (IPA) (50 mL, 5 vol).
  - Heat to 55°C with overhead stirring (200 RPM). Note: Do not exceed 65°C to prevent thermal degradation of the sulfoxide.
  - If dissolution is incomplete, add IPA in 0.5 vol increments until clear.
- Polishing Filtration:
  - While hot (55°C), filter the solution through a 0.45 µm PTFE membrane to remove insoluble particulates (sulfides or inorganic salts).
- Anti-Solvent Addition (Cloud Point):

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- Slowly add Ethyl Acetate (EtOAc) or MTBE dropwise to the hot solution.
- Stop addition immediately upon observing persistent turbidity (the "Cloud Point").
- Add 1.0 mL of pure IPA to restore clarity (super-saturation adjustment).

- Controlled Cooling (Nucleation):
  - Ramp temperature down to 20°C at a rate of 0.5°C/min.
  - Critical Step: If oiling out occurs (common with amines), seed the mixture with <10 mg of pure crystalline material at 35°C.
- Digestion & Isolation:
  - Hold at 20°C for 2 hours (Ostwald Ripening).
  - Cool further to 0–5°C for 1 hour to maximize yield.
  - Filter under vacuum.[1][2] Wash cake with cold 1:3 IPA:EtOAc.
  - Dry at 40°C under vacuum (-0.08 MPa).

Protocol B: Optical Resolution (Chiral Salt Formation)

Objective: Isolation of the enantiopure (1R)-amine or (1S)-amine from the diastereomerically purified racemate. Mechanism: Formation of diastereomeric salts using a chiral acid.[1]

Recommended Resolving Agents:

- (L)-(+)-Tartaric Acid: The "Gold Standard" for phenethylamines [1].
- (R)-(-)-Mandelic Acid: Alternative if tartrate fails.
- (R)-1-Phenylethanesulfonic Acid: For difficult resolutions [2].

Protocol (Tartrate Method):

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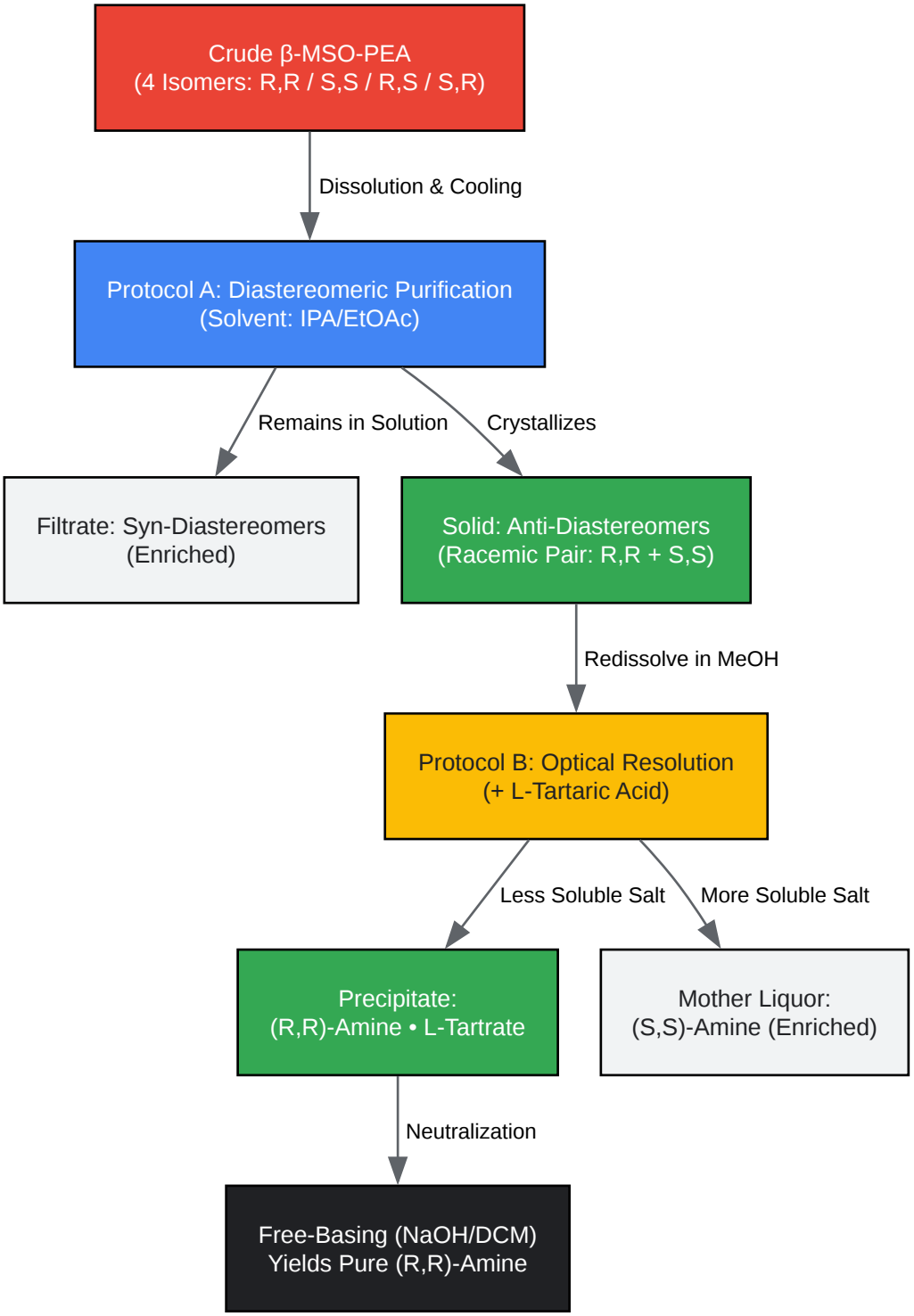
- Stoichiometry Calculation:
  - Use 0.5 to 1.0 equivalents of (L)-Tartaric acid relative to the amine.
  - Note: Using 0.5 eq (the "Pope-Peachey" method) often yields higher optical purity in the first pass by precipitating only the less soluble salt.
- Reaction:
  - Dissolve 5.0 g (25 mmol) of racemic β-MSO-PEA in Methanol (25 mL).
  - In a separate vessel, dissolve 1.88 g (12.5 mmol, 0.5 eq) of (L)-Tartaric acid in warm Methanol (10 mL).
  - Add the acid solution to the amine solution at 50°C.
- Crystallization:
  - Allow the mixture to cool slowly to Room Temperature (RT) without stirring (static crystallization) to encourage well-formed prisms.
  - If no crystals form after 12 hours, scratch the glass or add a seed crystal.
  - Cool to 4°C overnight.
- Harvesting & Free-Basing:
  - Filter the salt (typically the S-amine-(L)-tartrate or R-amine-(L)-tartrate, depending on specific lattice energy).
  - Recrystallize: Dissolve the wet cake in minimum boiling MeOH and cool again to boost enantiomeric excess (%ee).
  - Free-Basing: Suspend the salt in DCM and treat with 1M NaOH (aq). Separate the organic layer, dry over $MgSO_4$, and evaporate to yield the chiral amine.

Visualization of Workflows

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Figure 1: Chiral Resolution Logic Flow

This diagram illustrates the decision matrix for separating the complex stereochemical mixture.



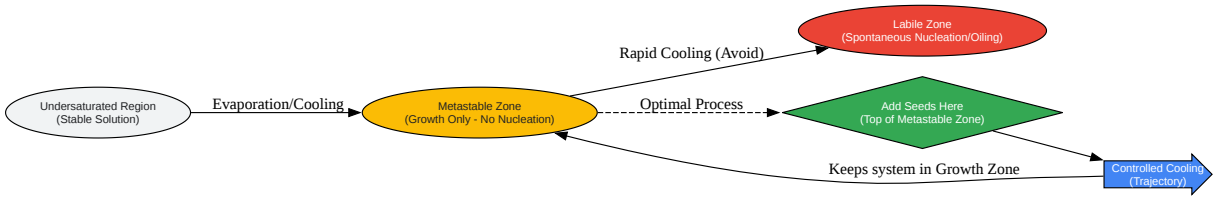
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Caption: Figure 1. Sequential purification strategy separating diastereomers via physical properties followed by enantiomeric resolution via chiral salt formation.

Figure 2: Metastable Zone & Nucleation Control

Visualizing the thermodynamic sweet spot for crystal growth to avoid oiling out.



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Caption: Figure 2. MSZW Control. Seeding within the Metastable Zone prevents "oiling out," a common failure mode for amine-sulfoxides.

Critical Quality Attributes (CQA) & Troubleshooting

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Issue	Probable Cause	Corrective Action
Oiling Out	Temperature dropped too fast; Impurities too high.	Re-heat to dissolve. Add seeds at cloud point. Reduce cooling rate to 0.1°C/min.
Gel Formation	High concentration; H-bonding network.	Add shear (vigorous stirring) or increase solvent volume (reduce concentration).
Low Yield	High solubility in mother liquor.	Cool to -10°C; Add more anti-solvent (MTBE); Check pH (ensure amine is not protonated if not intended).
Hygroscopicity	Sulfoxide moiety absorbing water.	Filter under Nitrogen/Argon blanket. Dry in a desiccator with P_2O_5.

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